

Commercial Suppliers and Technical Guide for Pentanedioic-d6 Acid

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Compound of Interest

Compound Name: *Pentanedioic-d6 acid*

Cat. No.: *B585105*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Pentanedioic-d6 acid**, also known as Glutaric-d6 acid, a deuterated analog of glutaric acid. This document outlines its commercial availability, key technical specifications, and detailed experimental protocols for its application, particularly as an internal standard in mass spectrometry-based analyses.

Commercial Availability

Pentanedioic-d6 acid is available from several commercial suppliers specializing in stable isotope-labeled compounds for research purposes. The following table summarizes the offerings from prominent suppliers.

Supplier	Product Name(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Enrichment	Chemical Purity
LGC Standards[1]	Pentanedioic-d6 Acid	154184-99-3	C ₅ D ₆ H ₂ O ₄	138.15	Not specified	Not specified
C/D/N Isotopes[2]	Pentanedioic-d6 Acid	154184-99-3	HOOC(CD ₂) ₃ COOH	138.15	98 atom % D	>98%
ChemScene[3][4]	Glutaric acid-d6	154184-99-3	C ₅ H ₂ D ₆ O ₄	138.15	>99.0%	≥98% (NMR)
MedchemExpress[5][6]	Glutaric acid-d6	154184-99-3	Not specified	Not specified	Not specified	Not specified
GlpBio[7]	Glutaric acid-d6	154184-99-3	C ₅ H ₂ D ₆ O ₄	138.15	Not specified	Not specified
BOC Sciences[4]	Pentanedioic-[d6] acid	154184-99-3	Not specified	Not specified	Not specified	Not specified
Mithridion[8]	Pentanedioic-d6 Acid	Not specified	Not specified	Not specified	Not specified	Not specified
Fisher Scientific[9]	Pentanedioic-d6 Acid	Not specified	Not specified	Not specified	Not specified	Not specified

Technical Data

Physicochemical Properties

Property	Value	Source
Appearance	White to off-white solid	[4]
Storage Temperature	+4°C or at room temperature, protect from moisture.	[1][2]
Solubility	Soluble in DMSO (250 mg/mL with sonication).	[7]
Stability	Stable under recommended storage conditions. Should be re-analyzed for chemical purity after three years.	[2]

Safety Information

Pentanedioic-d6 acid is classified as a hazardous substance. The following is a summary of its hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Experimental Protocols

Pentanedioic-d6 acid is commonly utilized as an internal standard (IS) in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate measurement of its non-deuterated counterpart, glutaric acid, in biological matrices. The following provides a detailed methodology for its use in such applications.

Preparation of Stock and Working Solutions

Objective: To prepare accurate concentrations of **Pentanedioic-d6 acid** for use as an internal standard.

Materials:

- **Pentanedioic-d6 acid**
- Dimethyl sulfoxide (DMSO) or other appropriate solvent
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Pipettes (calibrated)

Protocol:

- Stock Solution Preparation (e.g., 1 mg/mL):
 1. Accurately weigh a precise amount (e.g., 10 mg) of **Pentanedioic-d6 acid** using a calibrated analytical balance.
 2. Transfer the weighed compound to a clean, dry volumetric flask (e.g., 10 mL).
 3. Add a small amount of solvent (e.g., DMSO) to dissolve the solid completely. Gentle warming or sonication may be required.
 4. Once dissolved, bring the solution to the final volume with the solvent.
 5. Cap the flask and invert several times to ensure homogeneity.

6. Store the stock solution at an appropriate temperature (e.g., -20°C) in a tightly sealed container.
- Working Solution Preparation (e.g., 10 µg/mL):
 1. Perform a serial dilution of the stock solution to achieve the desired working concentration.
 2. For example, to prepare a 10 µg/mL working solution, pipette 100 µL of the 1 mg/mL stock solution into a 10 mL volumetric flask and dilute to the mark with the appropriate solvent (e.g., a mixture of water and organic solvent compatible with the analytical method).

Sample Preparation for LC-MS Analysis (Plasma)

Objective: To extract glutaric acid and the **Pentanedioic-d6 acid** internal standard from a biological matrix (e.g., plasma) for LC-MS analysis.

Materials:

- Plasma samples
- **Pentanedioic-d6 acid** working solution
- Protein precipitation solvent (e.g., ice-cold acetonitrile or methanol)
- Centrifuge
- Autosampler vials

Protocol:

- Thaw plasma samples on ice.
- In a clean microcentrifuge tube, add a specific volume of the plasma sample (e.g., 100 µL).
- Spike the plasma sample with a known amount of the **Pentanedioic-d6 acid** working solution (e.g., 10 µL of a 10 µg/mL solution). The final concentration of the IS should be consistent across all samples, calibrators, and quality controls.

- Add a volume of the protein precipitation solvent (e.g., 300 μ L of ice-cold acetonitrile) to the sample.
- Vortex the mixture vigorously for approximately 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the samples at a high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS analysis.

Purity and Isotopic Enrichment Analysis

The chemical purity and isotopic enrichment of **Pentanedioic-d6 acid** are critical for its use as an internal standard. These are typically determined by the manufacturer and reported on the Certificate of Analysis. The primary methods used are:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the chemical structure and assess chemical purity. The absence of significant signals corresponding to the non-deuterated positions confirms high isotopic enrichment.
- Mass Spectrometry (MS): High-resolution mass spectrometry can be used to determine the isotopic distribution and confirm the mass of the deuterated compound, thereby verifying its isotopic enrichment.
- High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC): These techniques are employed to determine the chemical purity by separating the compound from any potential impurities.

Visualizations

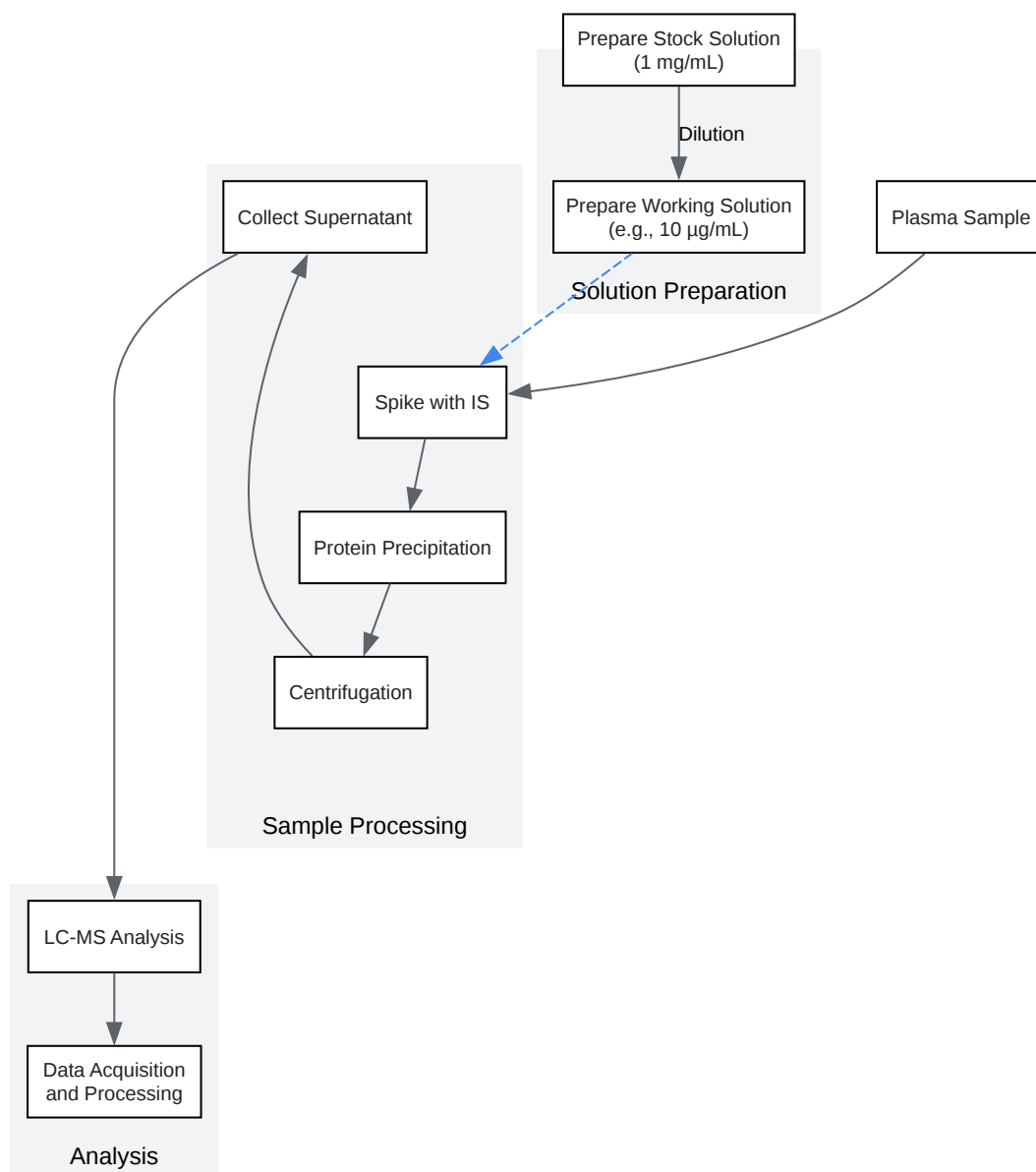


Figure 1: Experimental Workflow for Pentanedioic-d6 Acid as an Internal Standard

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Caption: Workflow for using **Pentanedioic-d6 acid** as an IS.

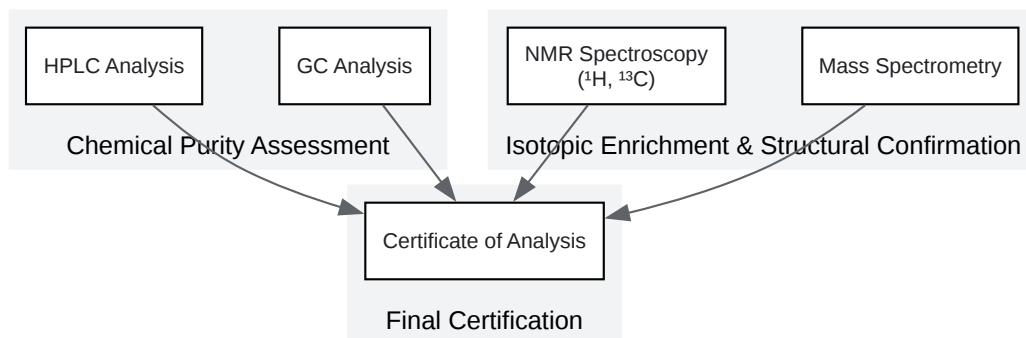


Figure 2: Logical Flow of Purity and Enrichment Analysis

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Caption: Analysis methods for **Pentanedioic-d6 acid** certification.

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